

Introduction: Differentiating 4-oxo Tolimidone from its Precursor

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Compound of Interest

Compound Name: 4-oxo Tolimidone

CAS No.: 66047-04-9

Cat. No.: B124777

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In the landscape of pharmaceutical research, precision in molecular identification is paramount. This guide focuses on **4-oxo Tolimidone**, a putative derivative of the well-documented compound Tolimidone. It is critical to establish a clear distinction from the outset. Tolimidone, also known as MLR-1023, is recognized by its chemical formula $C_{11}H_{10}N_2O_2$ and a molecular weight of approximately 202.21 g/mol. [1] The subject of this whitepaper, **4-oxo Tolimidone**, is defined by the molecular formula $C_{11}H_{10}N_2O_3$. This additional oxygen atom, indicated by the "4-oxo" nomenclature, fundamentally alters the molecule's physicochemical properties, including its molecular weight.

This document serves as a technical framework for researchers, scientists, and drug development professionals. It provides the theoretical foundation and outlines the rigorous experimental methodologies required to confirm the molecular weight and formula of **4-oxo Tolimidone**, ensuring the foundational accuracy needed for any subsequent research and development endeavors.

Section 1: Core Physicochemical Properties of 4-oxo Tolimidone

The starting point for the characterization of any chemical entity is its fundamental composition. Based on the provided molecular formula, $C_{11}H_{10}N_2O_3$, we can deduce the core physicochemical properties.

Molecular Formula and Weight

The molecular formula dictates the exact mass and elemental composition of the compound. For **4-oxo Tolimidone**, these are calculated as follows:

Property	Value
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₃
Calculated Molar Mass	218.21 g/mol
Exact Mass	218.06914 Da

Elemental Composition

The elemental composition by mass is a crucial parameter, verifiable through experimental techniques like combustion analysis.

Element	Symbol	Atoms	Mass Percent
Carbon	C	11	60.55%
Hydrogen	H	10	4.62%
Nitrogen	N	2	12.84%
Oxygen	O	3	22.00%

Proposed Chemical Structure

The structure of **4-oxo Tolimidone** is logically derived from Tolimidone [5-(3-methylphenoxy)-2(1H)-pyrimidinone] by the introduction of a ketone (oxo) group at the 4-position of the pyrimidinone ring. This transformation results in a pyrimidine-2,4-dione core structure.

Caption: Proposed structure of **4-oxo Tolimidone** (C₁₁H₁₀N₂O₃).

Section 2: Experimental Confirmation Protocols

Theoretical calculations must be validated by empirical data. The following protocols describe the gold-standard analytical techniques for unequivocally determining the molecular weight and formula of a purified compound like **4-oxo Tolimidone**.

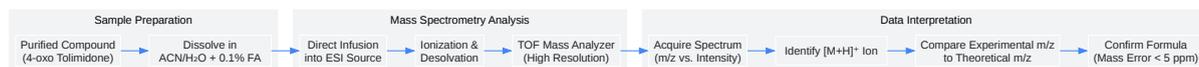
High-Resolution Mass Spectrometry (HRMS)

Expertise & Experience: HRMS is the cornerstone of molecular formula confirmation. Unlike nominal mass spectrometry, which provides integer mass, HRMS measures the mass-to-charge ratio (m/z) to four or five decimal places. This high precision allows for the differentiation of compounds with the same nominal mass but different elemental compositions (isobars). For $C_{11}H_{10}N_2O_3$, the expected exact mass of the protonated molecule $[M+H]^+$ is 219.07642 Da. Observing this specific m/z value provides extremely strong evidence for the proposed formula.

Protocol: HRMS via Electrospray Ionization (ESI-TOF)

- **Sample Preparation:** Prepare a dilute solution of the purified **4-oxo Tolimidone** sample (approx. 10-50 $\mu\text{g/mL}$) in a suitable solvent system (e.g., 50:50 acetonitrile:water with 0.1% formic acid). The formic acid facilitates protonation for positive-ion mode detection.
- **Instrument Calibration:** Calibrate the Time-of-Flight (TOF) mass spectrometer using a known calibration standard immediately prior to the analysis to ensure high mass accuracy.
- **Direct Infusion:** Introduce the sample into the ESI source at a constant flow rate (e.g., 5-10 $\mu\text{L/min}$).
- **Ionization:** Apply a high voltage to the ESI needle to generate a fine spray of charged droplets, from which solvent evaporates to produce gas-phase ions of the analyte.
- **Mass Analysis:** Acquire data in positive-ion mode over a relevant mass range (e.g., m/z 100-500).
- **Data Processing:** Determine the m/z value of the most abundant peak corresponding to the $[M+H]^+$ ion. Compare the measured exact mass to the theoretical exact mass for $C_{11}H_{10}N_2O_3$. The mass error should be less than 5 parts-per-million (ppm) for confident identification.

Workflow: HRMS for Formula Confirmation



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Caption: Workflow for confirming molecular formula using HRMS.

Elemental (Combustion) Analysis

Trustworthiness: While HRMS provides the exact mass, elemental analysis offers an orthogonal, self-validating confirmation of the formula by directly measuring the mass percentage of key elements. This classic technique provides robust, quantitative data that complements the mass spectrometry results.

Protocol: C, H, N Combustion Analysis

- **Sample Preparation:** Accurately weigh a small amount (1-3 mg) of the highly purified and dried **4-oxo Tolimidone** sample into a tin capsule.
- **Combustion:** The sample is dropped into a high-temperature furnace (approx. 900-1000 °C) with a stream of pure oxygen. This process causes complete combustion, converting all carbon to CO₂, hydrogen to H₂O, and nitrogen to N₂ gas.
- **Reduction & Separation:** The combustion products pass through a reduction chamber to remove excess oxygen and convert nitrogen oxides to N₂. The resulting gases (CO₂, H₂O, N₂) are then separated using a gas chromatography column.
- **Detection:** The concentration of each gas is measured by a thermal conductivity detector (TCD).
- **Calculation:** The instrument's software calculates the mass percentage of C, H, and N in the original sample based on the detector's response.

- Validation: The experimental percentages are compared to the theoretical values calculated from the formula $C_{11}H_{10}N_2O_3$. A deviation of $\leq 0.4\%$ is considered an excellent match.

Section 3: Synthesis of Data and Final Validation

Authoritative grounding in chemical sciences requires the convergence of data from multiple, independent analytical techniques. The final confirmation of **4-oxo Tolimidone**'s formula is achieved by synthesizing the results from HRMS and elemental analysis.

Data Convergence Table for $C_{11}H_{10}N_2O_3$

Analysis Technique	Parameter	Theoretical Value ($C_{11}H_{10}N_2O_3$)	Acceptance Criteria
HRMS	Exact Mass [M+H] ⁺	219.07642 Da	Measured value \pm 5 ppm
Elemental Analysis	% Carbon	60.55%	60.55% \pm 0.4%
	% Hydrogen	4.62%	4.62% \pm 0.4%
	% Nitrogen	12.84%	12.84% \pm 0.4%

When the high-accuracy mass measurement from HRMS aligns with the quantitative elemental ratios from combustion analysis, the molecular formula $C_{11}H_{10}N_2O_3$ and the corresponding molecular weight of 218.21 g/mol can be assigned with the highest degree of scientific confidence. This rigorous, multi-faceted approach ensures the integrity of the foundational data upon which all further drug development activities are built.

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Sources

- [1. Tolimidone | Src | TargetMol \[targetmol.com\]](#)
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